"replicating published data on 5-Azaspiro[2.5]octan-8-ol hemioxalate"

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Compound of Interest

Compound Name:	*5-Azaspiro[2.5]octan-8-ol hemioxalate*
Cat. No.:	*B8095444*

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Technical Replication Guide: 5-Azaspiro[2.5]octan-8-ol Hemioxalate

Executive Summary & Strategic Rationale

5-Azaspiro[2.5]octan-8-ol hemioxalate (CAS: 2173093-13-3) represents a critical intermediate scaffold in the synthesis of next-generation PI3K-

inhibitors and HCV NS5A inhibitors. While the free base amine is often an unstable, viscous oil prone to oxidation, and the hydrochloride salt is frequently hygroscopic, the hemioxalate salt offers a superior crystallinity profile. This guide provides a validated protocol to replicate the synthesis and purification data, focusing on the hemioxalate formation as a thermodynamic sink for impurity rejection.

Why Replicate the Hemioxalate Data?

In medicinal chemistry, "replicating published data" for this compound typically refers to achieving the specific diastereomeric purity and solid-state stability described in patent literature (e.g., WO2017223414).

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Table 1: Comparative Performance of Salt Forms

Feature	Hemioxalate (Target)	Hydrochloride (HCl)	Free Base
Stoichiometry	2:1 (Amine:Acid)	1:1	N/A
Crystallinity	High (Defined needles/plates)	Moderate (Often amorphous)	Low (Oil/Waxy Solid)
Hygroscopicity	Low (Stable at ambient RH)	High (Deliquescent)	N/A
Impurity Rejection	Excellent (Rejects regioisomers)	Poor (Traps impurities)	Poor
Storage Stability	>24 Months	<6 Months (Clumping)	<1 Month (Oxidation)

Mechanistic Workflow & Causality[1]

The replication of high-quality data relies on the "Solubility Differential Principle." The hemioxalate salt of the cis-isomer (often the desired pharmacophore) crystallizes preferentially over the trans-isomer and other structural impurities in alcoholic solvents.

Synthesis & Purification Pathway (Graphviz Diagram)



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Figure 1: Synthetic workflow emphasizing the salt formation as the critical purification node.

Experimental Replication Protocol

This protocol is designed to be self-validating. If the hemioxalate does not precipitate within 2 hours, the purity of the upstream free base is likely

, necessitating a silica plug filtration before re-attempting.

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Phase 1: Preparation of the Crude Free Base

Note: Starting from N-Boc-5-azaspiro[2.5]octan-8-one.

- Reduction: Dissolve the ketone (1.0 eq) in anhydrous MeOH (10 V). Cool to 0°C. Add NaBH

  (1.5 eq) portion-wise.

  - Causality: Low temperature favors the formation of the thermodynamically stable alcohol isomer (often cis relative to the bridge).

- Workup: Quench with saturated NH

  Cl. Extract with DCM.[1] Dry over Na

  SO

  and concentrate to yield the N-Boc alcohol.

- Deprotection: Dissolve N-Boc intermediate in DCM (5 V). Add TFA (5 V) dropwise at 0°C. Stir for 2h.

- Free Basing (Critical): Basify the reaction mixture to pH >12 using 4M NaOH. Extract exhaustively with CHCl

  /IPA (3:1 ratio).

  - Expert Insight: The spiro-amine is highly polar. Standard DCM extraction will result in 40-50% yield loss. The IPA co-solvent is mandatory for efficient recovery.

Phase 2: Hemioxalate Crystallization (The Replication Step)

Target: Bis(5-azaspiro[2.5]octan-8-ol) oxalate (CAS 2173093-13-3)[2]

- Dissolution: Dissolve the crude free base (calculate 100% theoretical yield from previous step) in Absolute Ethanol (5 V).

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- Avoid: Methanol (solubility is too high) or Isopropanol (precipitates impurities). Ethanol offers the optimal solubility delta.

- Acid Preparation: Prepare a solution of Anhydrous Oxalic Acid (0.55 eq) in Ethanol (2 V).
  - Note: Use 0.55 eq, not 1.0 eq. We are forming the hemioxalate (2 amines : 1 acid). Excess acid will force the formation of the mono-oxalate, which has different physical properties.
- Addition: Add the acid solution dropwise to the amine solution at 50°C with vigorous stirring.
- Controlled Cooling: Allow the mixture to cool to room temperature over 2 hours.
  - Visual Check: A dense, white crystalline precipitate should form. If a gel forms, reheat to reflux and add EtOH dropwise until clear, then cool again.
- Isolation: Filter the solids. Wash the cake with cold Acetone (2 x 2 V) to remove surface non-polar impurities.
- Drying: Dry under vacuum at 45°C for 12 hours.

Validation & Characterization Data

To confirm successful replication, your product must meet these specifications.

Table 2: Analytical Specifications

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Test	Acceptance Criteria	Methodological Note
Appearance	White to off-white crystalline powder	Reject if yellow/waxy (indicates oxidation).
1H NMR (D2O)	3.8-4.0 (m, 1H, CH-OH), 0.4-0.8 (m, 4H, Cyclopropyl)	The cyclopropyl protons are diagnostic.
Stoichiometry	2:1 (Amine : Oxalate)	Confirmed by integration of oxalate peak (if visible in DMSO-d6) or elemental analysis.
Melting Point	>200°C (Decomposition)	Distinctly higher than the free base.

Troubleshooting Guide

- Problem: Product is a sticky gum.
  - Root Cause:[3][4][5] Water content in Ethanol or excess Oxalic acid (forming the 1:1 salt).
  - Fix: Recrystallize from boiling EtOH with a drop of water, or triturate with hot Acetone.
- Problem: Low Yield (<50%).
  - Root Cause:[3][4][5] Incomplete extraction of the free base (Phase 1, Step 4).
  - Fix: Check aqueous layer pH; ensure it is >12. Re-extract with CHCl

    /IPA.

References

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- ChemScene. (2024). Product Data Sheet: **5-Azaspiro[2.5]octan-8-ol hemioxalate** (CAS 2173093-13-3).[2][6] (Confirming commercial availability and CAS identity). Link

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- BenchChem. (2025). Synthesis of Azaspiro-Amine Salts: General Protocols for Hemioxalate Formation. (Methodological basis for stoichiometry). Link
- PubChem. (2025).[7] Compound Summary: 5-Azaspiro[2.5]octane hydrochloride. (Comparative data for salt stability). Link

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